

trans-4-Fluorocyclohexanecarboxylic Acid

molecular weight

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Compound of Interest

Compound Name:	<i>trans-4-Fluorocyclohexanecarboxylic Acid</i>
Cat. No.:	B123377

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An In-depth Technical Guide to **trans-4-Fluorocyclohexanecarboxylic Acid**

Introduction

Trans-4-Fluorocyclohexanecarboxylic acid is a fluorinated cycloalkane derivative that serves as a valuable building block in the synthesis of pharmaceuticals and agrochemicals.^[1] The presence of a fluorine atom imparts unique stereoelectronic properties, making it a subject of interest for researchers and drug development professionals.^[1] The trans configuration of the fluorine atom and the carboxylic acid group provides steric stability to the molecule.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, and applications.

Chemical and Physical Properties

Trans-4-Fluorocyclohexanecarboxylic acid is a white crystalline solid at room temperature.^[1] Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	146.16 g/mol	[2][3]
Molecular Formula	C ₇ H ₁₁ FO ₂	[1][2][3]
CAS Number	174771-54-1	[1][3]
Melting Point	~85 °C	[1]
Appearance	White crystalline solid	[1]
Solubility	Slightly soluble in water; soluble in organic solvents like ethanol, methanol, and dichloromethane.	[1]
MDL Number	MFCD27977929	[1][3]

Synthesis and Reactivity

Synthetic Protocol

The synthesis of **trans-4-Fluorocyclohexanecarboxylic acid** can be achieved through various methods, including the fluorination of corresponding cyclohexanecarboxylic acid derivatives. A general synthetic approach involves the hydrogenation of a substituted benzoic acid followed by stereoselective fluorination.

Example Protocol: Synthesis of trans-4-Aminocyclohexanecarboxylic Acid (a related derivative)

A one-pot process for a related compound, trans-4-aminocyclohexanecarboxylic acid, involves the hydrogenation of p-aminobenzoic acid.[4][5][6]

- Reaction Setup: In an autoclave, mix p-aminobenzoic acid, 5% Ruthenium on Carbon (Ru/C) catalyst, and a 10% aqueous solution of sodium hydroxide (NaOH).[4][5][6]
- Hydrogenation: Stir the mixture at 100°C under a hydrogen pressure of 15 bar.[4][5][6]
- Monitoring: The reaction progress can be monitored by thin-layer chromatography (TLC).[4][5]

- Work-up: Once the reaction is complete, the catalyst is filtered off. The cis/trans mixture of the product can then be separated by methods such as selective crystallization or esterification.[\[5\]](#)

Chemical Reactivity

The carboxylic acid functionality of **trans-4-Fluorocyclohexanecarboxylic acid** allows it to undergo typical reactions such as:

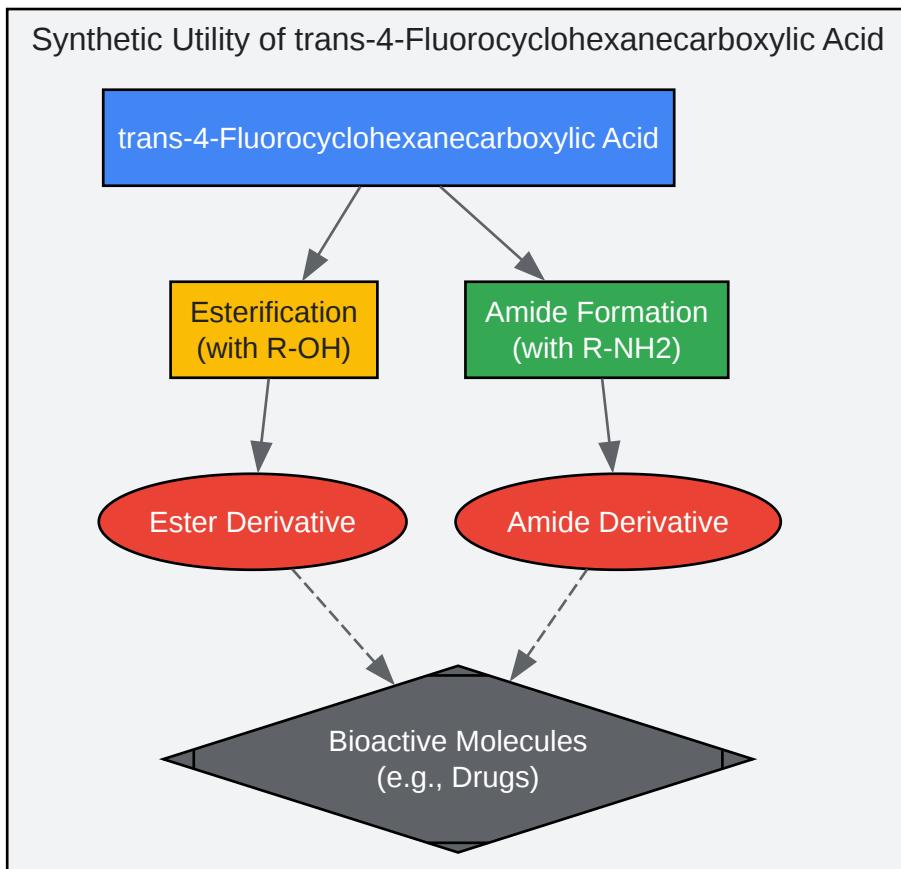
- Esterification: Reaction with alcohols in the presence of an acid catalyst to form esters.[\[1\]](#)
- Amide Formation: Reaction with amines, often activated by coupling agents, to form amides.[\[1\]](#)

The fluorine atom enhances the molecule's stability and can influence the reactivity and binding properties of the final compounds.[\[1\]](#)

Applications in Drug Development

The rigid structure and the electronic effects of the fluorine atom make **trans-4-Fluorocyclohexanecarboxylic acid** a useful intermediate in medicinal chemistry.[\[1\]](#)

Fluorinated molecules often exhibit enhanced metabolic stability, increased binding affinity, and improved pharmacokinetic profiles compared to their non-fluorinated analogs.[\[1\]](#) This makes it a valuable component in the synthesis of novel therapeutic agents, including anti-inflammatory and antiviral drugs.[\[1\]](#)



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Caption: Synthetic pathways from **trans-4-Fluorocyclohexanecarboxylic Acid**.

Safety and Handling

Trans-4-Fluorocyclohexanecarboxylic acid is classified as an irritant and is harmful if swallowed.^[2] It can cause skin and serious eye irritation, and may also cause respiratory irritation.^{[2][7]} When handling this compound, it is important to use personal protective equipment, including gloves, protective clothing, and eye/face protection.^[7] Work should be conducted in a well-ventilated area.^[7] In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.^[7]

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